

2-Chloro-6-(methylthio)benzaldehyde: Molecular Architecture & Synthetic Utility

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Compound of Interest

Compound Name: 2-Chloro-6-(methylthio)benzaldehyde

CAS No.: 201987-39-5

Cat. No.: B1441255

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Executive Summary

2-Chloro-6-(methylthio)benzaldehyde represents a specialized class of "push-pull" aromatic aldehydes where the electrophilic carbonyl is flanked by an electron-withdrawing chlorine atom and an electron-donating methylthio group. This 2,6-disubstitution pattern creates significant steric crowding, forcing the aldehyde group out of planarity with the benzene ring. This conformation is energetically favorable for subsequent cyclization reactions, making the molecule a high-value intermediate for synthesizing 1,2-benzisothiazoles and sulfanone-based herbicides.

Molecular Architecture & Electronic Properties

The reactivity of this molecule is defined by the interplay between steric hindrance and electronic effects.

- **Steric Ortho-Effect:** The bulky chlorine and methylthio groups at the 2- and 6-positions bracket the aldehyde functionality. This "ortho-ortho" substitution restricts the rotation of the formyl group (

), often locking it into a conformation that favors intramolecular attack by the neighboring sulfur atom during heterocycle formation.

- Electronic Push-Pull:

- Chlorine (

-): Inductively withdrawing (

-), it deactivates the ring but activates the adjacent positions for nucleophilic attack if further substitution is required.

- Methylthio (

-): A strong resonance donor (

-), it increases electron density at the para and ortho positions, modulating the electrophilicity of the carbonyl carbon.

Property	Value / Characteristic
CAS Number	201987-39-5
Molecular Formula	
Molecular Weight	186.66 g/mol
Appearance	Light yellow solid / precipitate
Solubility	Soluble in DMF, DMSO, Ethyl Acetate; Insoluble in Water
Key Functional Groups	Aryl Aldehyde, Aryl Chloride, Aryl Thioether

Synthetic Protocol: Nucleophilic Aromatic Substitution (

)
The most robust synthesis involves the regioselective displacement of one chlorine atom in 2,6-dichlorobenzaldehyde by a thiomethoxide nucleophile.

Mechanism of Action

The reaction proceeds via an

mechanism. The aldehyde group at position 1 acts as an electron-withdrawing group (EWG), stabilizing the Meisenheimer complex intermediate formed when the thiomethoxide anion attacks the C-2 or C-6 position.

Experimental Workflow

Reagents: 2,6-Dichlorobenzaldehyde (1.0 eq), Sodium Thiomethoxide (1.1 eq), DMF (Solvent).
[\[1\]](#)[\[2\]](#)

- Preparation: Dissolve 2,6-dichlorobenzaldehyde (e.g., 20 g, 114 mmol) in anhydrous N,N-dimethylformamide (DMF) under an inert nitrogen atmosphere.
- Nucleophilic Attack: Cool the solution to 0°C to suppress over-substitution (formation of the bis-methylthio product).
- Addition: Slowly add sodium thiomethoxide (8.81 g, 125 mmol) portion-wise. The controlled addition is critical to maintain regioselectivity.
- Reaction: Allow the mixture to warm to room temperature (RT) and stir for 12–16 hours. Monitor via TLC or LC-MS for the disappearance of the starting dichloride.
- Workup: Pour the reaction mixture into ice-cold water. The product, being lipophilic, will precipitate as a yellow solid.
- Purification: Collect the solid by vacuum filtration. Wash with cold water to remove residual DMF and inorganic salts. Dry under vacuum.

Yield: Typical yields range from 85% to 92%.



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Figure 1: S_NAr synthesis pathway converting 2,6-dichlorobenzaldehyde to the target scaffold.

Reactivity Profile & Downstream Applications

This scaffold is a "linchpin" intermediate. Its dual functionality allows it to diverge into two major chemical spaces: Benzisothiazoles (antivirals) and Sulfanones (herbicides).

A. Cyclization to 1,2-Benzisothiazoles

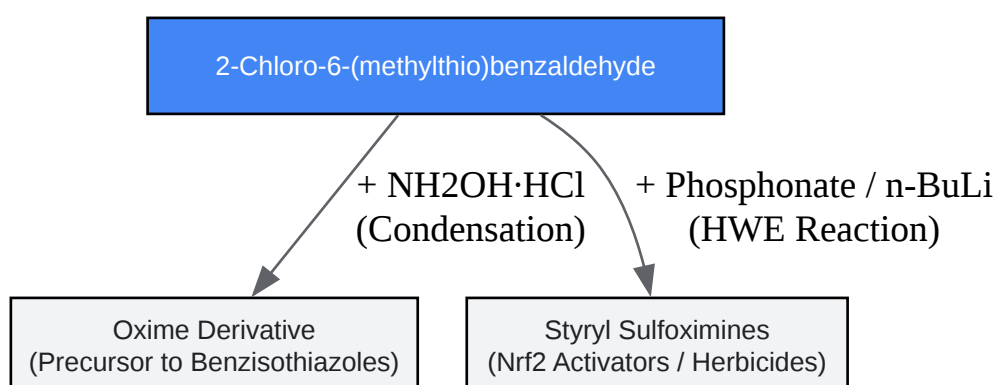
The proximity of the aldehyde oxygen and the methylthio sulfur allows for oxidative cyclization or condensation with nitrogen nucleophiles.

- Reaction: Treatment with hydroxylamine () yields the oxime. Subsequent activation can lead to ring closure involving the sulfur atom, forming the benzisothiazole core found in HCV inhibitors.

B. Synthesis of Sulfanone Herbicides

The aldehyde moiety is frequently subjected to Horner-Wadsworth-Emmons (HWE) reactions to attach complex phosphonate or sulfoximine side chains.

- Protocol: React **2-chloro-6-(methylthio)benzaldehyde** with a phosphonate ylide and a base (-BuLi) to form the styryl linkage characteristic of Nrf2 activators and triketone herbicides.



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Figure 2: Divergent synthetic utility of the scaffold in medicinal and agrochemistry.

Analytical Characterization

Researchers should validate the structure using the following spectroscopic markers:

- NMR (300 MHz, DMSO-
):
 - Aldehyde (
): Singlet at
ppm. The downfield shift is pronounced due to the ortho-chloro electron withdrawal.
 - Methylthio (
): Singlet at
ppm.
 - Aromatic Region: Multiplets at
ppm (3 protons).
- LC-MS:
 - Expect a molecular ion peak
at 187/189 (characteristic 3:1 chlorine isotope pattern).

References

- Benzisothiazoles useful for treating or preventing HCV infection. Source: Google Patents (WO2006091858A1)
- Discovery and Optimization of a Series of Vinyl Sulfoximine-Based Analogues. Source: Journal of Medicinal Chemistry (PMC)

- **2-Chloro-6-(methylthio)benzaldehyde** CAS 201987-39-5 Details. Source: Chem960 / Chemical Databases

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